

BX-912 stock solution preparation and storage

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Compound Focus: BX-912

CAS No.: 702674-56-4

Cat. No.: S548359

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BX-912: Basic Chemical & Solubility Profile

Before preparing your stock solution, understanding the fundamental properties of **BX-912** is crucial. The table below summarizes key information gathered from supplier data sheets.

Property	Specification
CAS Number	702674-56-4 [1] [2] [3]
Molecular Formula	C ₂₀ H ₂₃ BrN ₈ O [2] [3] [4]
Molecular Weight	471.35 g/mol [2] [3] [4]
Purity	≥95% - 99.8% (HPLC) [1] [2]
Physical Form	White to off-white powder [1] [5] [3]

Solubility Data is critical for solution preparation. The following table consolidates solubility information from multiple suppliers.

Solvent	Solubility	Notes
DMSO	≥ 94 mg/mL (199.42 mM) [2] [3]	Recommended solvent for stock solutions. Hygroscopic DMSO can reduce solubility; use fresh, anhydrous DMSO for best results [2] [3].
Ethanol	94 mg/mL [2]	-
Water	Insoluble [2] [5]	Not suitable for direct dissolution.

Stock Solution Preparation & Storage

For most *in vitro* applications, dissolving **BX-912** in **DMSO** to create a concentrated stock solution is the standard and recommended method.

Recommended Protocol: 10 mM Stock Solution in DMSO

- **Calculations:** To prepare 1 mL of a 10 mM stock solution:
 - Amount of compound = (Target concentration) × (Volume) × (Molecular Weight)
 - = (0.010 mol/L) × (0.001 L) × (471.35 g/mol)
 - = **4.71 mg**
- **Weighing:** Accurately weigh out 4.71 mg of **BX-912** powder using an analytical balance.
- **Dissolution:**
 - Transfer the powder into a clean 1 mL vial.
 - Add 1 mL of anhydrous DMSO to the vial.
 - Vortex or sonicate the mixture briefly until the powder is completely dissolved, resulting in a clear solution.

Storage Conditions

Proper storage is essential to maintain the stability and activity of your stock solution.

Form	Recommended Storage	Shelf Life
Powder	-20°C, desiccated [1] [5] [4]	Up to 24 months [4]
DMSO Stock Solution	-80°C [3] [4]	6 months - 2 years [3] [4]
DMSO Stock Solution	-20°C [3] [6]	1 month [3] [6]

> **Important Handling Notes:** > * **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use vials before freezing [4]. > * **Thawing:** Before use, allow the frozen aliquot to equilibrate to room temperature for at least one hour to ensure all contents are fully thawed [4].

In Vitro & In Vivo Application Protocols

Cell-Based Assay Protocol (In Vitro)

The following methodology for testing **BX-912** on cancer cell lines has been adapted from published research [2].

- **Cell Lines:** MDA-468, MDA-453, PC-3, HCT-116 [2].
- **Preparation:**
 - Seed cells at a low density ($1.5-3 \times 10^3$ cells/well) in a 96-well plate.
 - Incubate the cells overnight to allow for attachment.
- **Dosing:**
 - Prepare treatment solutions by diluting the DMSO stock solution into growth medium. The final concentration of DMSO in the well should not exceed 0.1% to avoid cytotoxicity [2].
 - Add the treatment solution to the cells (e.g., 10 μ L per 100 μ L of medium).
- **Incubation:** Treat cells for 72 hours.
- **Viability Measurement:** Use a metabolic dye like WST-1. Add the dye to the wells and measure the signal at 450 nm using a plate reader. A reduced signal indicates inhibition of cell growth [2].

In Vivo Formulation Preparation

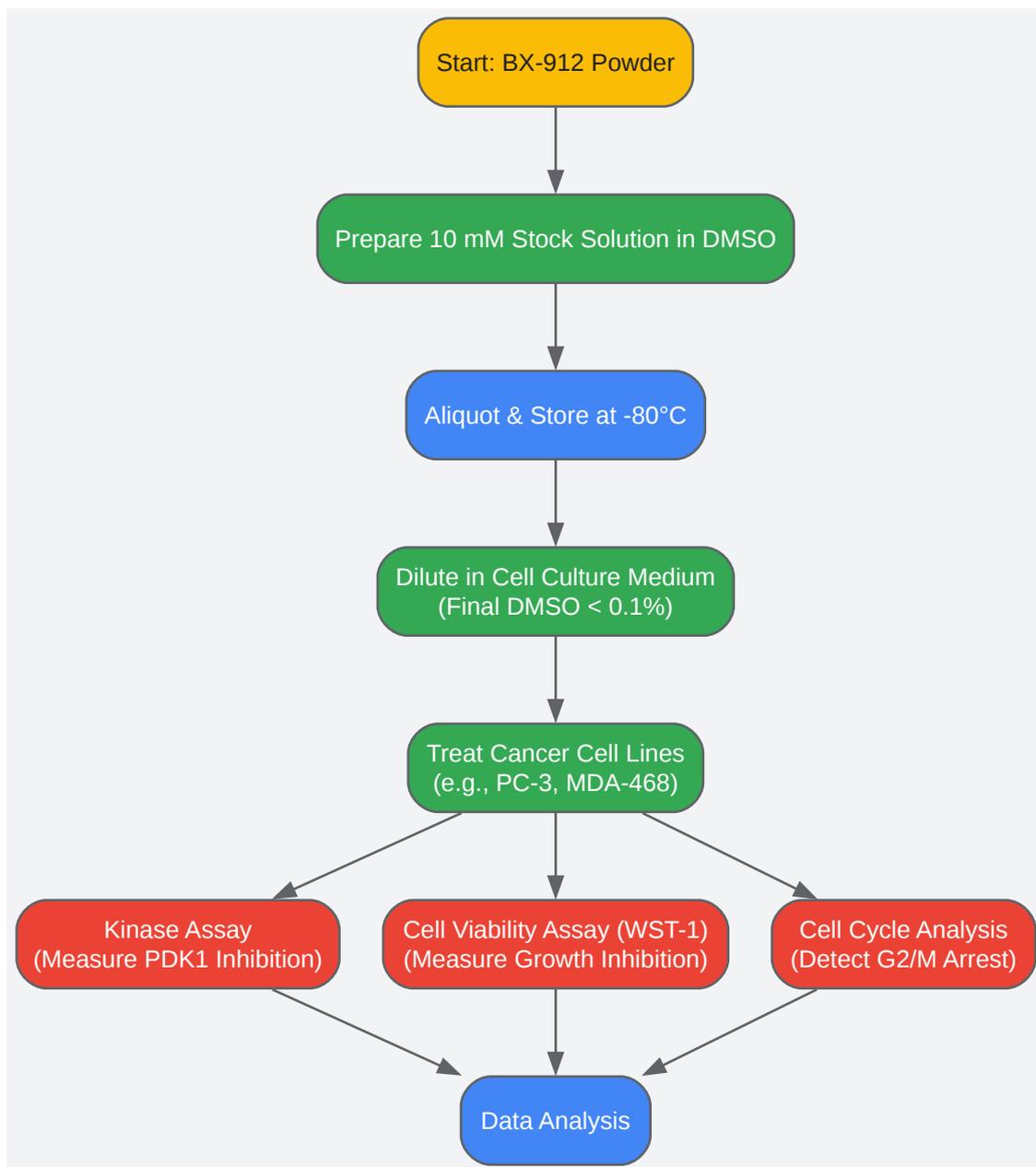
For animal studies, a clear solution for administration can be prepared using the following formulation, validated by a supplier [2].

- **Final Formulation:** 30% PEG400, 0.5% Tween 80, 5% propylene glycol [2].
- **Preparation Steps** (for a 1 mL working solution at 30 mg/mL):
 - Add 300 μ L of 100 mg/mL clarified PEG400 stock solution to 5 μ L of Tween 80. Mix evenly until clear.
 - Add 50 μ L of propylene glycol to the above mixture. Mix until clear.
 - Add 645 μ L of sterile ddH₂O to adjust the volume to 1 mL.
- **Note:** The mixed solution should be used immediately for optimal results [2].

Mechanism of Action & Experimental Workflow

BX-912 is a potent, ATP-competitive small-molecule inhibitor that specifically targets 3-Phosphoinositide-dependent protein kinase-1 (PDK1) [1] [2] [3]. It inhibits PDK1 with an IC₅₀ of 12-26 nM and shows significant selectivity over other kinases like PKA and PKC [2] [3]. By blocking the PDK1/Akt signaling pathway, which is crucial for cancer cell growth and survival, **BX-912** induces cell cycle arrest (G2/M phase) and apoptosis, particularly in tumor cells with elevated Akt activity [2] [3] [7].

The diagram below illustrates the experimental workflow from stock solution preparation to assessing the drug's effects in cellular models.



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Critical Safety & Handling Information

BX-912 is for research use only and is not intended for human consumption.

- **Hazard Statements:** Harmful if swallowed (H302). Very toxic to aquatic life with long-lasting effects (H410) [8].

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and a lab coat. Use in a well-ventilated area and avoid inhaling dust or aerosols [8].
- **Disposal:** Dispose of contents and container in accordance with all local, regional, and national regulations [8].

Conclusion

Successful experimentation with **BX-912** hinges on the precise preparation of stable DMSO stock solutions and adherence to proper storage protocols. Its well-characterized role as a potent and selective PDK1 inhibitor makes it a valuable tool for probing the PI3K/PDK1/Akt signaling pathway in cancer research. By following the detailed notes and protocols above, researchers can ensure reliable and reproducible results.

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